

# Solubility Profile of Methomyl-d3 in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Methomyl-d3

Cat. No.: B1147697

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This technical guide provides a comprehensive overview of the solubility of **Methomyl-d3** in various organic solvents. Given that the isotopic labeling with deuterium is not expected to significantly alter the physicochemical property of solubility, this document leverages the available quantitative data for its non-deuterated analogue, Methomyl, as a reliable proxy. The information herein is intended to support research, analytical method development, and formulation studies.

## Core Findings: Solubility Data

The solubility of a compound is a critical parameter in a multitude of scientific applications, from designing effective extraction and purification protocols to developing stable formulations. While specific quantitative data for **Methomyl-d3** is sparse, with sources describing it as "slightly soluble" in chloroform and methanol, extensive data for the parent compound, Methomyl, offers valuable insights.<sup>[1]</sup> The following table summarizes the quantitative solubility of Methomyl in a range of organic solvents at or around 25°C.

Organic Solvent	Solubility ( g/100 g solvent)	Solubility (g/L)
Methanol	100[1][2]	1000[3][4]
Acetone	73[2]	720[3]
Ethanol	42[1][2]	420[3]
Isopropanol	22[1][2]	220[3]
Toluene	3[1]	30[3]
Dichloromethane	>25	-
Acetonitrile	>25	-
Dimethylformamide	>25	-
Ethyl acetate	-	77.4
n-heptane	0.097	-
1-Octanol	24.0	-
o-xylene	9.58	-

Note: Data is for Methomyl and is presented as a close approximation for **Methomyl-d3**. Solubility values can be temperature-dependent.

## Experimental Protocol for Solubility Determination

The determination of a compound's solubility is a fundamental experimental procedure. Standardized guidelines, such as the OECD Guideline 105 and EPA OPPTS 830.7840, provide robust methodologies to ensure accuracy and reproducibility.[5][6] The "shake-flask" method is a commonly employed technique for substances with solubility above  $10^{-2}$  g/L and is detailed below.

Objective: To determine the saturation concentration of **Methomyl-d3** in a specific organic solvent at a controlled temperature.

Materials:

- **Methomyl-d3** (analytical standard)
- Selected organic solvent (HPLC grade or equivalent)
- Volumetric flasks
- Thermostatically controlled shaker or water bath
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV) or other appropriate analytical instrumentation.

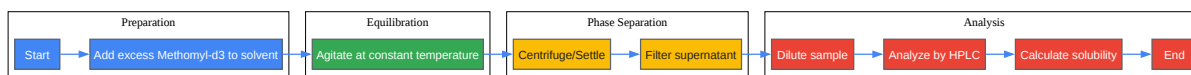
Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **Methomyl-d3** to a volumetric flask containing the chosen organic solvent. The excess solid should be clearly visible.
- **Equilibration:** Seal the flask and place it in a thermostatically controlled shaker set to a constant temperature (e.g., 25°C). Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.
- **Phase Separation:** After equilibration, allow the solution to stand at the same constant temperature to permit the undissolved solid to settle. Centrifugation at the same temperature can be employed to facilitate this separation.
- **Sample Collection:** Carefully withdraw a clear aliquot of the supernatant using a syringe. It is crucial to avoid disturbing the sediment.
- **Filtration:** Pass the collected aliquot through a chemically inert syringe filter to remove any remaining undissolved microparticles.

- Dilution: Accurately dilute the filtered, saturated solution with the same organic solvent to a concentration that falls within the linear range of the analytical method.
- Quantification: Analyze the diluted sample using a validated analytical method, such as HPLC. The concentration of **Methomyl-d3** is determined by comparing the analytical response to a calibration curve prepared from standards of known concentrations.
- Calculation: Calculate the solubility by taking into account the dilution factor. The experiment should be repeated to ensure the results are reproducible.

## Workflow and Process Visualization

To further elucidate the experimental process, the following diagrams illustrate the logical flow of the solubility determination protocol.



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Caption: Workflow for determining the solubility of **Methomyl-d3** using the shake-flask method.

This guide provides essential data and methodologies to aid researchers in their work with **Methomyl-d3**. The provided solubility information, based on its non-deuterated counterpart, serves as a robust starting point for experimental design, while the detailed protocol offers a standardized approach to generating precise solubility data.

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